

Core Compound Identity and Properties

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Compound of Interest

Compound Name: *4-Benzylbiphenyl*

CAS No.: *613-42-3*

Cat. No.: *B1265654*

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4-Benzylbiphenyl, also known as 1-benzyl-4-phenylbenzene, is an aromatic hydrocarbon featuring a biphenyl core structure substituted with a benzyl group.^{[1][2]} Its structure is foundational to a variety of more complex molecules.

Chemical Structure

Caption: Chemical structure of **4-Benzylbiphenyl**.

Physicochemical Data

The physical and chemical properties of **4-Benzylbiphenyl** are summarized below, providing essential data for handling, storage, and experimental design.

Property	Value	Source(s)
CAS Number	613-42-3	[2][3][4]
Molecular Formula	C ₁₉ H ₁₆	[2][4]
Molecular Weight	244.33 g/mol	[4]
IUPAC Name	1-benzyl-4-phenylbenzene	[2][5]
Synonyms	4-Phenyldiphenylmethane, p-Benzylbiphenyl	[2]
Appearance	White to almost white powder or crystal	[6]
Melting Point	85-89 °C	[3][7]
Boiling Point	285-286 °C (at 110 mmHg)	[7][8]
Density	~1.043 g/cm ³	[7]
Flash Point	208 °C	[3][8]
Solubility	Soluble in benzene.	[8]
Storage	Store at room temperature in a dry, cool, and well-ventilated place.	[6][8]

Synthesis Methodologies

The synthesis of **4-Benzylbiphenyl** and its derivatives often relies on modern cross-coupling reactions, which offer high selectivity and yield. The diphenylmethane framework is a common motif in various functional materials and bioactive compounds.[9]

Key Synthetic Routes

- **Suzuki-Miyaura Coupling:** This is a highly versatile and widely used palladium-catalyzed cross-coupling reaction. For **4-Benzylbiphenyl**, this can involve coupling a benzyl derivative (like a benzyl halide or ester) with 4-biphenylboronic acid, or a biphenyl derivative with a benzylboronic acid.[10][11] Recent advancements have enabled the use of benzyl esters

(acetates, carbonates) as coupling partners, which can be conducted under an air atmosphere, enhancing the practicality of the method.[9][12][13]

- Kumada Coupling: As the first nickel- or palladium-catalyzed cross-coupling reaction developed, the Kumada coupling utilizes a Grignard reagent.[14] It provides a cost-effective method for synthesizing unsymmetrical biaryls by coupling an aryl Grignard reagent with an aryl halide.[14] This method is applicable for forming the C-C bond between the benzyl and biphenyl moieties.
- Friedel-Crafts Reaction: A classical approach involves the acid-catalyzed benzylation of biphenyl.[9] However, this method can suffer from limitations typical of Friedel-Crafts alkylations, such as polysubstitution and rearrangement, making it less suitable for synthesizing specifically substituted diphenylmethanes.[9][10]

Caption: Key cross-coupling strategies for **4-Benzylbiphenyl** synthesis.

Protocol: Suzuki-Miyaura Cross-Coupling

This protocol describes an efficient palladium-catalyzed synthesis of diarylmethanes, adaptable for **4-Benzylbiphenyl**, using a benzyl ester as a coupling partner. The use of an ester avoids the pre-conversion of a benzyl alcohol to a more reactive halide.[10][13]

Objective: To synthesize **4-Benzylbiphenyl** via the coupling of 4-bromobenzyl acetate and phenylboronic acid, followed by a second coupling. This exemplifies a successive coupling strategy.[12][13]

Materials:

- 4-Bromobenzyl acetate
- Phenylboronic acid
- 4-Biphenylboronic acid
- Palladium(II) chloride (PdCl₂)
- 1,4-Bis(diphenylphosphino)butane (dppb)

- Potassium carbonate (K_2CO_3)
- Ethanol (EtOH)
- Toluene
- Standard glassware for inert atmosphere synthesis

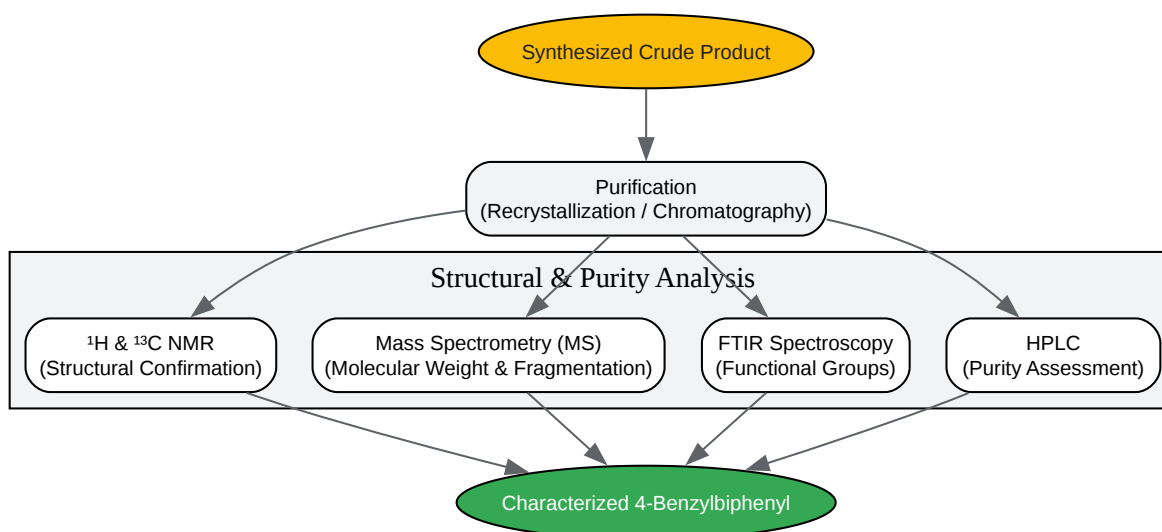
Step-by-Step Procedure:

- Catalyst Preparation & Initial Setup: In a round-bottom flask under an air atmosphere, combine $PdCl_2$ (5 mol%) and dppb (5.5 mol%).
 - Rationale: The combination of a palladium source and a phosphine ligand generates the active Pd(0) catalyst in situ. Dppb is a bidentate ligand that stabilizes the palladium center and facilitates the catalytic cycle.
- Reagent Addition: To the flask, add 4-bromobenzyl acetate (1.0 equiv.), phenylboronic acid (1.2 equiv.), and K_2CO_3 (2.0 equiv.).
 - Rationale: Phenylboronic acid is the organoboron nucleophile. K_2CO_3 is the base required to activate the boronic acid for transmetalation to the palladium center.
- Solvent and Reflux: Add ethanol as the solvent and heat the mixture to reflux (approx. 80 °C). Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
 - Rationale: Ethanol is an effective solvent for this transformation. Heating provides the necessary activation energy for the reaction to proceed at a reasonable rate.
- Intermediate Formation: This first coupling step forms 4-benzyl-1-bromobenzene. The reaction selectively occurs at the benzyl acetate position over the C-Br bond.[\[9\]](#)[\[10\]](#)
- Second Coupling: After the first step is complete, add 4-biphenylboronic acid and fresh catalyst/base to the reaction mixture to couple at the C-Br position, yielding **4-Benzylbiphenyl**.

- Rationale: The differential reactivity (C-O > C-Br) allows for a selective, stepwise synthesis on the same molecule.[9][10]
- Work-up and Purification: Upon completion, cool the reaction mixture, dilute with water, and extract with an organic solvent (e.g., ethyl acetate). Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel or by recrystallization to obtain pure **4-Benzylbiphenyl**.

Analytical Characterization

Robust analytical methods are crucial for confirming the identity, purity, and structure of synthesized **4-Benzylbiphenyl**.



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Caption: General workflow for the purification and analysis of **4-Benzylbiphenyl**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the primary technique for unambiguous structure elucidation.

- ^1H NMR: The proton NMR spectrum provides distinct signals for the different types of protons in the molecule.
 - Aromatic Protons (Ar-H): A complex multiplet region between approximately 7.0-7.6 ppm is expected, corresponding to the 14 protons of the three phenyl rings.[15][16]
 - Methylene Protons (-CH₂-): A characteristic singlet should appear around 4.0 ppm, integrating to 2 protons, corresponding to the benzylic methylene bridge.[15]
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the aromatic carbons and the single aliphatic methylene carbon, confirming the carbon skeleton.

Mass Spectrometry (MS)

MS is used to confirm the molecular weight and investigate fragmentation patterns, which serve as a molecular fingerprint.

- Technique: Typically analyzed using Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI).[17]
- Molecular Ion (M⁺): A prominent molecular ion peak is expected at $m/z = 244$, corresponding to the molecular weight of **4-Benzylbiphenyl** (C₁₉H₁₆).[2]
- Key Fragmentation: Under electron ionization, the molecule will fragment in a characteristic manner.[17] Common fragmentation pathways include:
 - Loss of a hydrogen atom to give a fragment at $m/z = 243$.
 - Cleavage of the benzylic bond to produce a tropylium ion (C₇H₇⁺) at $m/z = 91$.
 - Formation of the biphenyl cation (C₁₂H₉⁺) at $m/z = 153$ or related fragments.[18]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the characteristic vibrational modes of the functional groups present in the molecule.[19]

- Aromatic C-H Stretch: Sharp peaks are expected above 3000 cm^{-1} , typical for sp^2 C-H bonds in aromatic rings.[20]
- Aromatic C=C Stretch: A series of absorptions between $1450\text{-}1600\text{ cm}^{-1}$ corresponds to the carbon-carbon double bond stretching within the aromatic rings.[20][21]
- C-H Bending (Out-of-Plane): Strong bands in the $690\text{-}900\text{ cm}^{-1}$ region are indicative of the substitution patterns on the aromatic rings.

High-Performance Liquid Chromatography (HPLC)

HPLC is the standard method for determining the purity of the final compound.

- Method: Reversed-phase HPLC using a C18 or a biphenyl stationary phase is highly effective.[22][23] Biphenyl phases can offer unique selectivity (π - π interactions) for aromatic compounds compared to standard C18 columns.[22]
- Mobile Phase: A typical mobile phase would consist of a mixture of acetonitrile or methanol and water, often with a small amount of acid like formic acid.[23]
- Detection: UV detection at a wavelength such as 254 nm is suitable due to the strong chromophore of the biphenyl system.[22][23]

Applications in Research and Drug Development

4-Benzylbiphenyl is primarily used as a research chemical and a building block in organic synthesis. The diphenylmethane and biphenyl scaffolds are prevalent in many biologically active compounds, making this molecule a valuable starting point for medicinal chemistry programs.

- Synthetic Intermediate: It serves as a precursor for the synthesis of more complex polyaromatic structures, ligands for metal catalysts, and functional materials.
- Scaffold for Drug Discovery: The core structure is found in various pharmacologically active agents. Its derivatives are investigated for a range of therapeutic targets.
- Impurity Standard: It is listed as an impurity related to the synthesis of other active pharmaceutical ingredients, such as Bifonazole (Bifonazole impurity 17), making it essential

for quality control and analytical method development in the pharmaceutical industry.[2]

Safety and Handling

According to safety data sheets, **4-Benzylbiphenyl** is not classified as acutely hazardous, but standard laboratory precautions should be followed.[6]

- Handling: Avoid contact with skin and eyes. Do not breathe dust. Ensure adequate ventilation during handling.[6]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.
- Fire Safety: The compound is combustible. Use water spray, carbon dioxide, dry chemical, or chemical foam for extinguishing fires.[6][24] Thermal decomposition can produce irritating vapors and carbon oxides.[6][24]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[6]

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